

1-Benzyl-3-pyrrolidinone hazard and safety information.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **1-Benzyl-3-pyrrolidinone**

Cat. No.: **B141626**

[Get Quote](#)

Technical Support Center: 1-Benzyl-3-pyrrolidinone

This technical support center provides essential hazard and safety information for the handling and use of **1-Benzyl-3-pyrrolidinone** (CAS No. 775-16-6) in a research and development setting.

Hazard Identification and Classification

1-Benzyl-3-pyrrolidinone is classified as a hazardous substance. Below is a summary of its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation

Signal Word: Warning

Hazard Pictograms:

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO
Molecular Weight	175.23 g/mol
Appearance	Colorless to yellow to orange to brown colored liquid
Boiling Point	77 °C at 0.01 mmHg
Density	1.091 g/mL at 25 °C
Flash Point	110 °C (230 °F) - closed cup
Solubility	Miscible with Dichloromethane (DCM)

Troubleshooting Guide & FAQs

This section addresses specific issues that researchers may encounter during their experiments with **1-Benzyl-3-pyrrolidinone**.

Q1: What are the immediate first aid measures in case of accidental exposure?

- Eye Contact: Immediately flush eyes with plenty of fresh running water for at least 15 minutes, holding the eyelids open.[\[1\]](#) Seek immediate medical attention.[\[1\]](#) Removal of contact lenses should only be done by skilled personnel.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing and footwear.[\[1\]](#) Wash the affected area with plenty of soap and running water.[\[1\]](#) If skin irritation or a rash occurs, seek medical advice.[\[1\]](#)
- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[\[1\]](#) If respiratory irritation occurs or if you feel unwell, call a POISON CENTER or doctor.[\[2\]](#)
- Ingestion: Rinse the mouth with water.[\[3\]](#) Do not induce vomiting.[\[4\]](#) First aid is not generally required, but if in doubt, contact a Poisons Information Centre or a doctor.[\[1\]](#)

Q2: What personal protective equipment (PPE) should be worn when handling this chemical?

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[3]
- Skin Protection: Wear chemical-impermeable gloves and protective clothing to prevent skin contact.[3]
- Respiratory Protection: If working in a poorly ventilated area or if exposure limits are exceeded, use a full-face respirator with an appropriate filter (e.g., type ABEK).[5]

Q3: How should I properly store **1-Benzyl-3-pyrrolidinone**?

Store the container tightly closed in a dry, cool, and well-ventilated place.[3][6] It is recommended to store at temperatures between 2-8°C. Keep it away from incompatible materials such as strong oxidizing agents.[2]

Q4: What should I do in case of a small spill?

For small spills, immediately clean up the area.[1] Avoid breathing vapors and prevent contact with skin and eyes.[1] Use personal protective equipment.[1] Absorb the spill with inert material such as sand, earth, or vermiculite.[1] Collect the absorbed material and place it in a suitable, labeled container for disposal.[1]

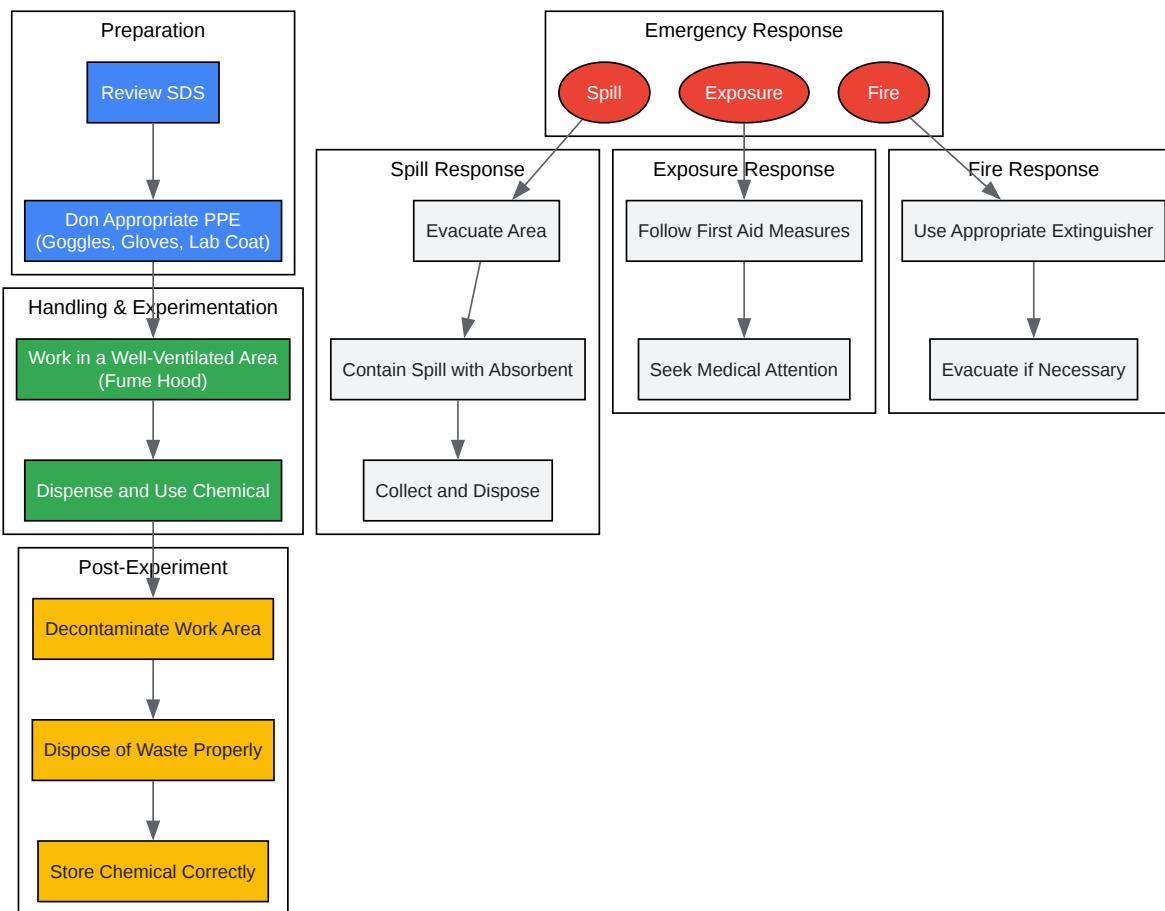
Q5: What are the fire hazards associated with this chemical and how should a fire be extinguished?

1-Benzyl-3-pyrrolidinone is a combustible liquid. While not considered a significant fire risk, containers may burn.[1] Vapors are heavier than air and may form explosive mixtures with air at ambient temperatures.

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[3][7]
- Fire-Fighting Procedures: In the event of a fire, wear self-contained breathing apparatus and full protective gear.[7] Cool fire-exposed containers with water spray from a protected location.[1]

Experimental Workflow & Safety Procedures

The following diagram illustrates the general workflow for handling **1-Benzyl-3-pyrrolidinone**, including key safety checkpoints and emergency responses.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **1-Benzyl-3-pyrrolidinone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 2. fishersci.com [fishersci.com]
- 3. echemi.com [echemi.com]
- 4. echemi.com [echemi.com]
- 5. echemi.com [echemi.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.es [fishersci.es]
- To cite this document: BenchChem. [1-Benzyl-3-pyrrolidinone hazard and safety information.]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b141626#1-benzyl-3-pyrrolidinone-hazard-and-safety-information>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com